

Chemical structure and properties of D-Glutamic acid-13C5,15N

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Compound of Interest

Compound Name: *D-Glutamic acid-13C5,15N*

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An In-depth Technical Guide to D-Glutamic acid-13C5,15N

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and applications of **D-Glutamic acid-13C5,15N**, an isotopically labeled amino acid crucial for detailed metabolic and structural research. By replacing the naturally abundant isotopes with heavy isotopes (five ^{13}C atoms and one ^{15}N atom), this compound allows for precise tracking and quantification in complex biological systems using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Chemical Structure and Properties

D-Glutamic acid-13C5,15N is the D-enantiomer of glutamic acid where all five carbon atoms are replaced with the carbon-13 isotope and the nitrogen atom is replaced with the nitrogen-15 isotope. This stable, non-radioactive labeling provides a distinct mass shift, making it an ideal tracer for metabolic flux analysis and a reliable internal standard for quantitative studies.

The structure is as follows:

(Where all C atoms are ^{13}C and the N atom is ^{15}N)

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **D-Glutamic acid-13C5,15N**.

Property	Value	Source / Note
IUPAC Name	(2R)-2-(¹⁵ N)aminopentanedioic-1,2,3,4,5- ¹³ C ₅ acid	PubChem[1]
Molecular Formula	¹³ C ₅ H ₉ ¹⁵ NO ₄	Santa Cruz Biotechnology[2]
Molecular Weight	153.09 g/mol	Calculated based on isotopic enrichment.[3]
Exact Mass	153.06696684 Da	PubChem
CAS Number	6893-26-1 (Unlabeled D-Glutamic acid)	Sigma-Aldrich[4]
Isotopic Enrichment	≥98 atom % ¹³ C; ≥98 atom % ¹⁵ N	Inferred from typical specifications for the L-enantiomer.[5]
Chemical Purity	≥95-99%	Inferred from typical specifications for the L-enantiomer and unlabeled D-enantiomer.[3][4]
Appearance	White to off-white solid/powder	Sigma-Aldrich[4]
Melting Point	~200-202 °C (sublimates)	Sigma-Aldrich[4]
Stereochemistry	D-enantiomer	N/A

Note: Specific commercial datasheets for **D-Glutamic acid-13C5,15N** are not readily available. The data for isotopic enrichment and chemical purity are extrapolated from commercially available L-Glutamic acid-13C5,15N, as these properties are expected to be consistent. The Molecular Weight is calculated based on this isotopic composition. The CAS number and melting point correspond to the unlabeled D-enantiomer.

Key Biological Roles and Applications

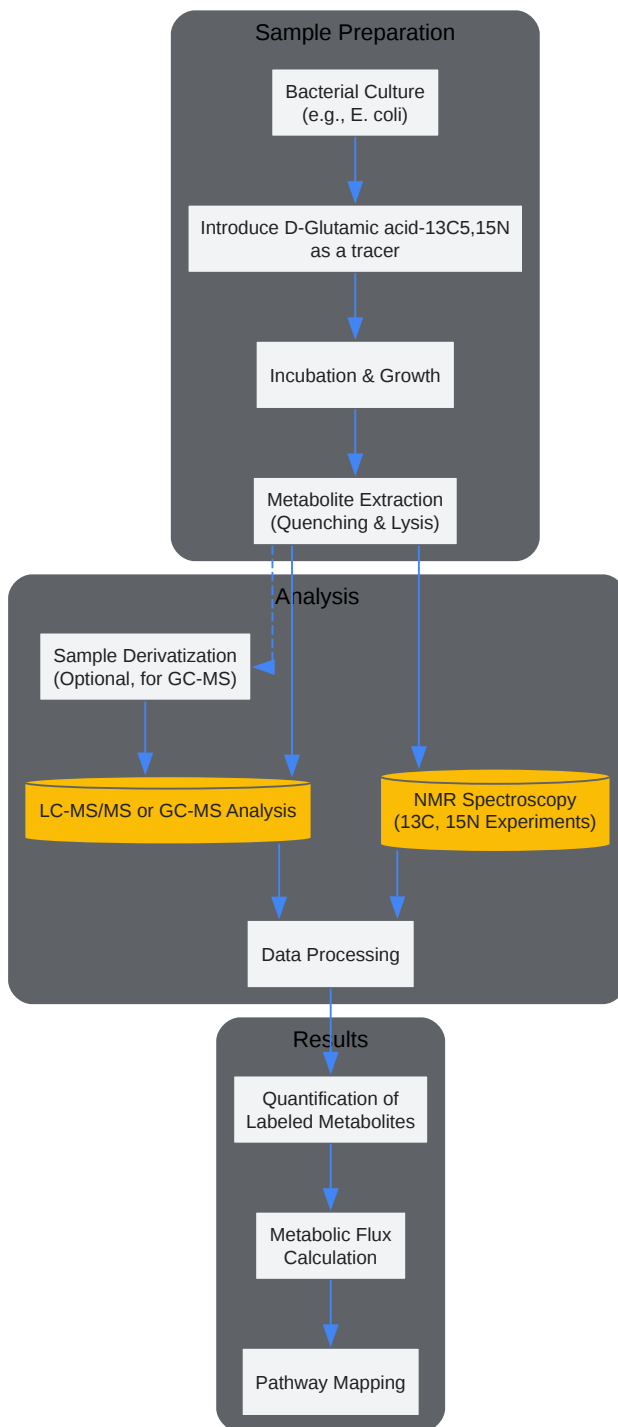
While L-glutamate is a primary excitatory neurotransmitter in the mammalian central nervous system, D-glutamic acid plays distinct and vital roles, particularly in the microbial world.^[6]^[7] Its primary applications stem from its incorporation into bacterial cell walls and its metabolism by specific enzymes.

- **Bacterial Cell Wall Research:** D-Glutamic acid is an essential component of peptidoglycan, the macromolecule that forms the rigid cell wall of most bacteria.^[4] Using **D-Glutamic acid-¹³C⁵,¹⁵N** allows researchers to trace the synthesis, remodeling, and degradation of peptidoglycan, providing critical insights for the development of novel antibiotics that target these pathways.^[8]
- **Metabolic Flux Analysis (MFA):** In microorganisms, tracing the incorporation and conversion of the ¹³C and ¹⁵N labels provides a quantitative map of metabolic pathways, identifying key enzymatic steps and regulatory nodes.
- **D-Amino Acid Metabolism Studies:** The enzyme D-amino acid oxidase (DAAO), found in organisms from microbes to mammals, specifically catalyzes the oxidative deamination of D-amino acids.^[2] **D-Glutamic acid-¹³C⁵,¹⁵N** can be used as a substrate to study the kinetics, mechanism, and physiological role of DAAO, which is implicated in various neurological processes.^[5]
- **Internal Standard for Quantitation:** Due to its identical chemical behavior and distinct mass, it serves as an ideal internal standard for accurately quantifying unlabeled D-glutamic acid in complex biological samples by LC-MS/MS.

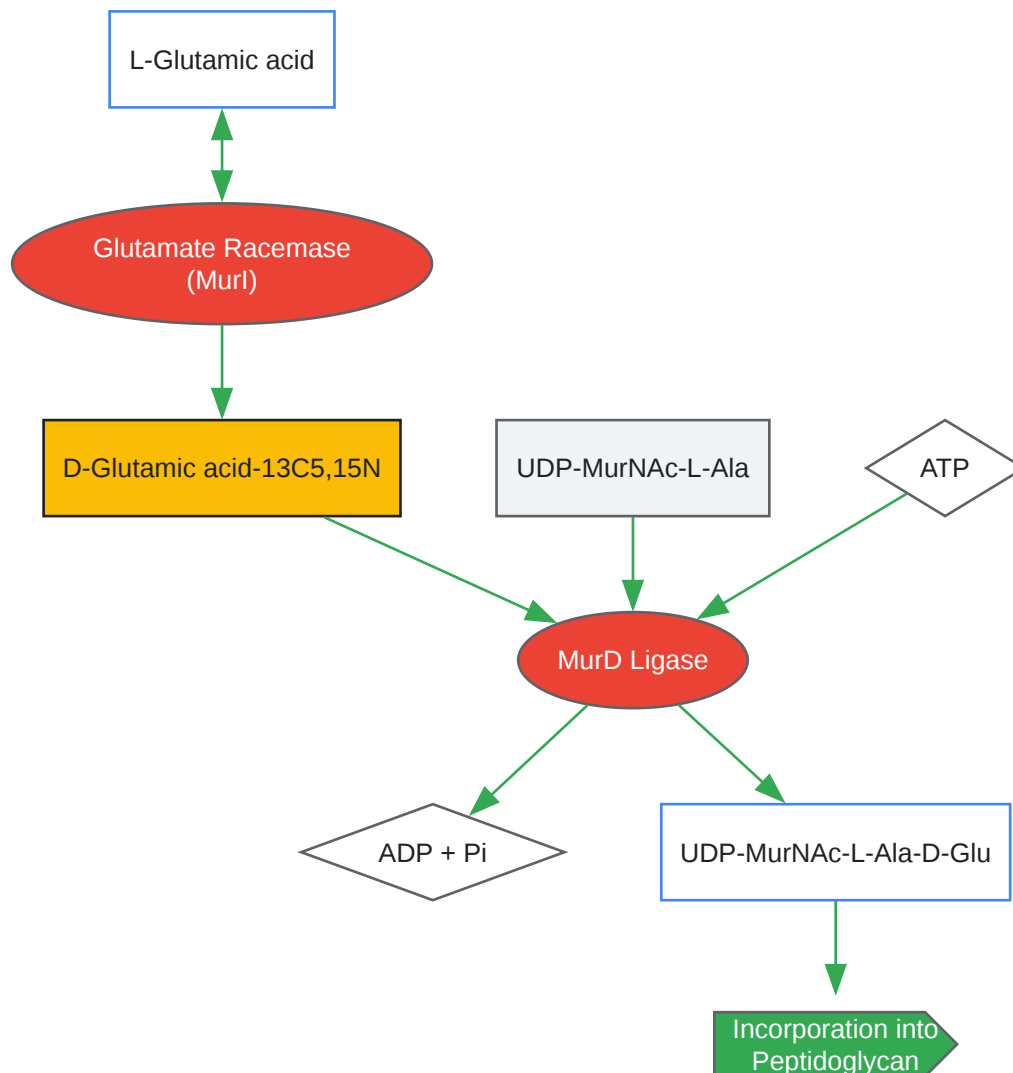
Mandatory Visualizations

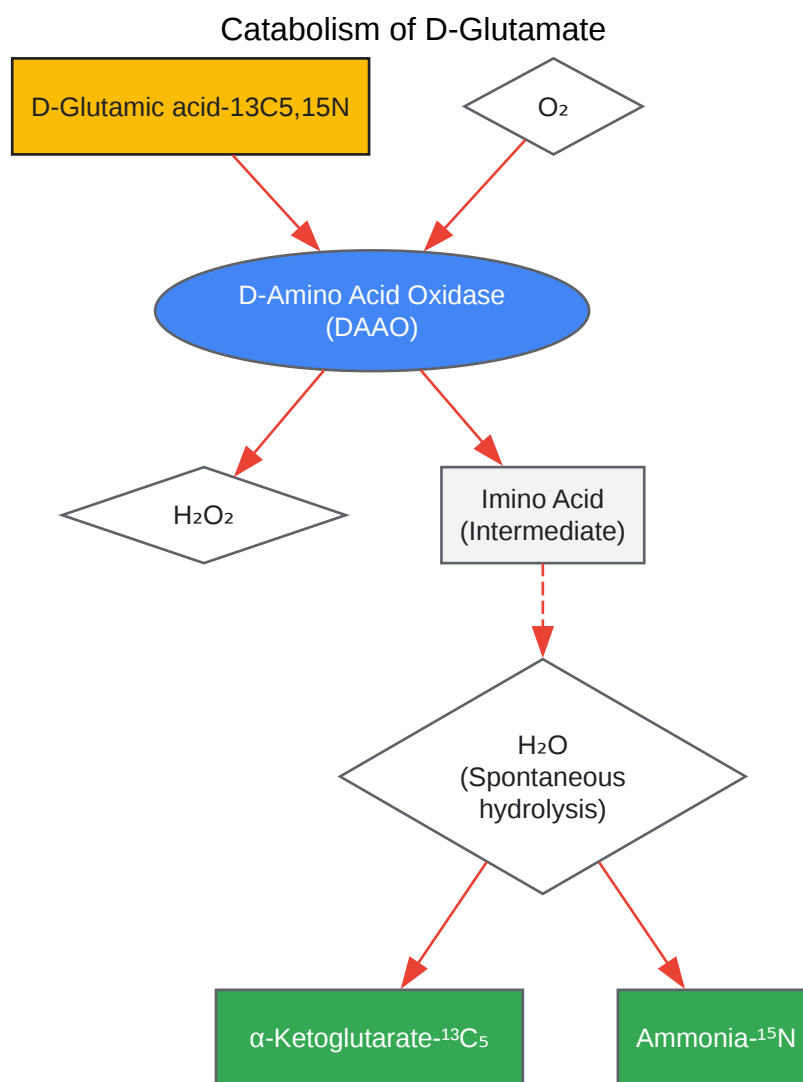
The following diagrams illustrate key workflows and metabolic pathways involving D-Glutamic acid.

Experimental Workflow for Tracer Analysis



D-Glutamate in Peptidoglycan Synthesis





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